

# "Cetyl stearate molecular weight and formula"

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## Compound of Interest

Compound Name: Cetyl Stearate

Cat. No.: B143676

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## An In-depth Technical Guide to **Cetyl Stearate**: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of excipients is paramount. **Cetyl stearate**, a versatile ester, finds application in various pharmaceutical and cosmetic formulations. This guide provides core technical data on its molecular characteristics.

## Molecular Identity and Weight

**Cetyl stearate** is the ester formed from the condensation of cetyl alcohol and stearic acid.<sup>[1][2]</sup> Its fundamental molecular properties are summarized below.

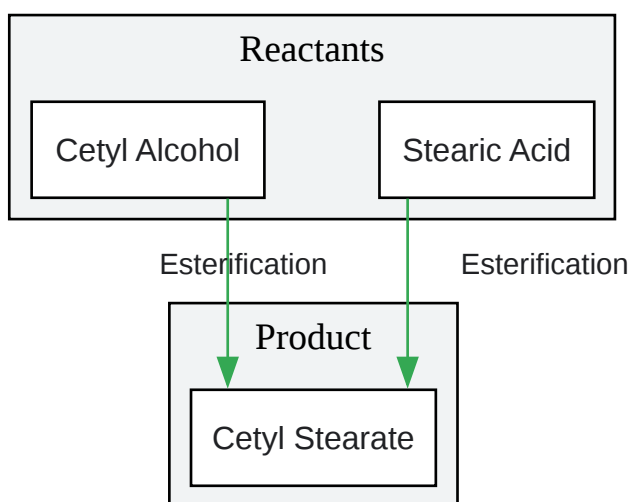
Property	Value	Source
Molecular Formula	C <sub>34</sub> H <sub>68</sub> O <sub>2</sub>	<sup>[1][2][3][4][5][6]</sup>
Molecular Weight	508.9 g/mol	<sup>[1][3][5]</sup>
Alternate Molecular Weight	508.9025	<sup>[4]</sup>
CAS Registry Number	1190-63-2	<sup>[3][4]</sup>

Note: Minor variations in molecular weight may be reported based on the calculation methods and isotopic composition considered.

## Chemical Structure and Synonyms

**Cetyl stearate** is also known by several other names, including hexadecyl octadecanoate, palmityl stearate, and n-hexadecyl stearate.[2][3][4][5]

The logical relationship between the constituent molecules and the final ester is depicted in the following diagram.

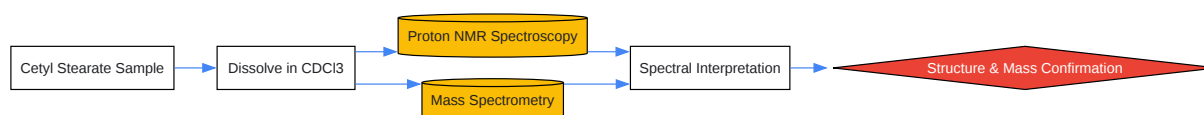


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*Formation of **Cetyl Stearate**.*

## Experimental Protocols

Method for Determining Identity: The identity of **cetyl stearate** can be confirmed through Proton NMR ( $\text{CDCl}_3$ ) spectroscopic and mass spectrometric analysis.[3] These techniques provide detailed information about the molecular structure and mass, confirming the compound's identity. While a detailed experimental protocol is proprietary to the analyzing entity, a general workflow can be described.



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## References

- 1. CETYL STEARATE (HEXADECYL STEARATE) - Ataman Kimya [atamanchemicals.com]
- 2. CAS 1190-63-2: Cetyl stearate | CymitQuimica [cymitquimica.com]
- 3. usbio.net [usbio.net]
- 4. Cetyl stearate [webbook.nist.gov]
- 5. Cetyl Stearate | C34H68O2 | CID 70924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cetyl stearate - Wikidata [wikidata.org]
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